

Istamycin C0 toxicity profile evaluation

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Compound Focus: Istamycin C(sub 0)

CAS No.: 83860-42-8

Cat. No.: S13245976

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Research Context and Related Findings

The search results indicate that Istamycins are a group of aminoglycoside antibiotics, and research efforts have been made to develop less toxic derivatives.

- **Toxicity Reduction in Istamycin Derivatives:** A 1992 study focused on creating low-toxicity derivatives of **Istamycin B**. It found that replacing the amino group at the C-2' position with a hydroxyl group **markedly decreased acute toxicity in mice** [1]. One specific derivative, 4-N-(β -alanyl)-2'-deamino-3-O-demethyl-2'-hydroxyistamycin B0, showed good antibacterial activity alongside low acute toxicity [1].
- **Modern Development Techniques:** Current research on aminoglycosides like Istamycin emphasizes **combinatorial biosynthesis**. This technique involves genetically modifying the antibiotic-producing bacteria to create novel derivatives with improved properties, which can include reduced toxicity [2].

Toxicity and Activity of Select Istamycin B Derivatives

The table below summarizes key findings from the study on Istamycin B derivatives, which provides the closest available reference point for structure-activity-toxicity relationships [1].

Compound / Derivative	Reported Antibacterial Activity	Reported Acute Toxicity in Mice
Istamycin B (Reference)	Potent against various bacteria	Considerable toxicity
3-O-Demethylistamycin B	One of the most potent	Considerable toxicity
2'-deamino-2'-hydroxy derivatives	Good activity (Gram-positive & Gram-negative)	Markedly decreased toxicity
4-N-(β -alanyl)-2'-deamino-3-O-demethyl-2'-hydroxyistamycin B0	Good activity (Gram-positive & Gram-negative)	Low toxicity

Experimental Methods for Toxicity Evaluation

For a comprehensive toxicity profile, researchers typically use a series of standardized experimental protocols. The methodologies below are common in the field, as reflected in the search results, and would be essential for evaluating a compound like Istamycin C0 [1] [3].

How to Proceed with Research

The lack of specific data on Istamycin C0 suggests it may be a newer derivative not yet widely characterized in the literature. To build a comprehensive profile, you could:

- **Consult Specialized Databases:** Search in-depth chemical, pharmacological, and patent databases (e.g., SciFinder, Reaxys, USPTO) using "Istamycin C0" as the precise key term.
- **Review Full Aminoglycoside Literature:** Examine comprehensive reviews on aminoglycoside antibiotics for any mention of lesser-known Istamycin variants [2] [4].
- **Explore Biosynthetic Gene Clusters:** Investigate the **Istamycin biosynthetic gene cluster (ist)** from *Streptomyces tenjimariensis* ATCC 31603 [2]. Understanding the genetic basis of its production can provide insights into the compound's structure and potential toxicity.

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References

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3. Aminoglycosides - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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